

# Ethyl 6-(bromomethyl)nicotinate molecular weight and formula

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## Compound of Interest

Compound Name: Ethyl 6-(bromomethyl)nicotinate

Cat. No.: B175332

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An In-depth Guide to the Physicochemical Properties of **Ethyl 6-(bromomethyl)nicotinate**

This technical guide provides essential information regarding the molecular formula and weight of **Ethyl 6-(bromomethyl)nicotinate**, a compound of interest for researchers, scientists, and professionals in drug development.

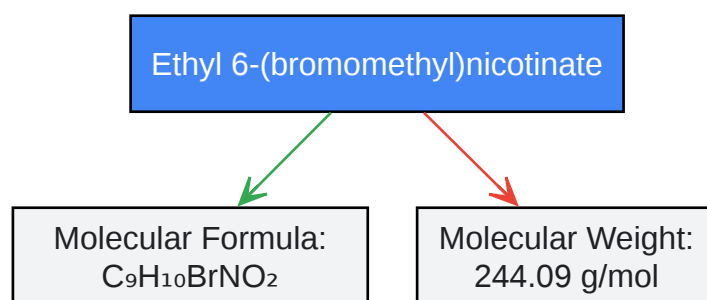
## Physicochemical Data

The fundamental molecular properties of **Ethyl 6-(bromomethyl)nicotinate** are summarized below. This data is critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>10</sub> BrNO <sub>2</sub> [1][2]
Molecular Weight	244.09 g/mol [1]

## Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical entity and its core molecular identifiers.



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Figure 1: Relationship between chemical name and molecular properties.

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## References

- 1. chemscene.com [chemscene.com]
- 2. calpaclab.com [calpaclab.com]
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